

Best practices for storing and handling sodium L-aspartate monohydrate

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Compound of Interest

Compound Name: Sodium aspartate

Cat. No.: B3029161

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Technical Support Center: Sodium L-Aspartate Monohydrate

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling sodium L-aspartate monohydrate. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for sodium L-aspartate monohydrate?

A1: To ensure the stability and longevity of sodium L-aspartate monohydrate, it should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][2][3][4]} Some suppliers recommend storage at room temperature, while others suggest a freezer at -20°C for long-term storage under an inert atmosphere.^{[5][6][7][8]} It is also noted to be moisture-sensitive.^[9]

Q2: Is sodium L-aspartate monohydrate considered a hazardous substance?

A2: According to the 2012 OSHA Hazard Communication Standard, sodium L-aspartate monohydrate is not classified as a hazardous substance or mixture.^{[1][2][3]} However, it is

always recommended to handle it in accordance with good industrial hygiene and safety practices.^{[3][4]}

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: When handling sodium L-aspartate monohydrate, it is recommended to wear suitable protective clothing, gloves, and eye/face protection (safety glasses with side shields or goggles).^{[1][2][4]} In case of dust formation, a NIOSH/MSHA or European Standard EN 149 approved respirator may be used.^{[2][9]}

Q4: How should I handle spills of sodium L-aspartate monohydrate?

A4: For spills, you should ensure adequate ventilation and wear appropriate personal protective equipment.^{[1][4]} Sweep up the spilled solid material and place it into a suitable, closed container for disposal.^[9] Avoid generating dust and prevent the product from entering drains.^{[1][9]}

Q5: What are the known incompatibilities of sodium L-aspartate monohydrate?

A5: Sodium L-aspartate monohydrate is incompatible with strong oxidizing agents.^{[1][2][9][10]} You should also avoid exposure to heat, flames, and sparks.^{[1][2]}

Troubleshooting Guide

Problem: Inconsistent experimental results when using a previously opened container of sodium L-aspartate monohydrate.

- Possible Cause 1: Degradation due to improper storage.
 - Solution: Ensure the compound has been stored in a tightly sealed container in a cool, dry place, away from moisture.^[9] If moisture exposure is suspected, it may be necessary to use a fresh, unopened container of the reagent.
- Possible Cause 2: Contamination.
 - Solution: Review handling procedures to ensure no cross-contamination has occurred. Always use clean spatulas and weighing boats. If contamination is suspected, discard the current stock and use a fresh container.

Problem: Difficulty dissolving sodium L-aspartate monohydrate in a solvent.

- Possible Cause 1: Using an inappropriate solvent.
 - Solution: Sodium L-aspartate monohydrate is easily soluble in water (50 mg/ml) and soluble in cold water, but it is insoluble in ethanol.[\[5\]](#)[\[10\]](#)[\[11\]](#) Ensure you are using a compatible solvent, preferably water.
- Possible Cause 2: Reaching saturation limit.
 - Solution: Check the concentration of your solution. If it exceeds the solubility limit, you may need to increase the volume of the solvent or gently warm the solution to aid dissolution.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	$C_4H_6NNaO_4 \cdot H_2O$	[6] [7] [8] [12]
Molecular Weight	173.1 g/mol	[6] [7] [8] [12] [13]
Appearance	White crystalline powder	[1] [8] [11] [14]
Melting Point	~140 °C (decomposes)	[5] [11] [15]
Solubility in Water	50 mg/mL; ≥100 mg/mL	[5] [11]
pH (10% solution)	6.0 - 7.5	[6] [7]
Stability	Stable for at least 2 years under recommended storage conditions.	[6] [7]

Experimental Protocols

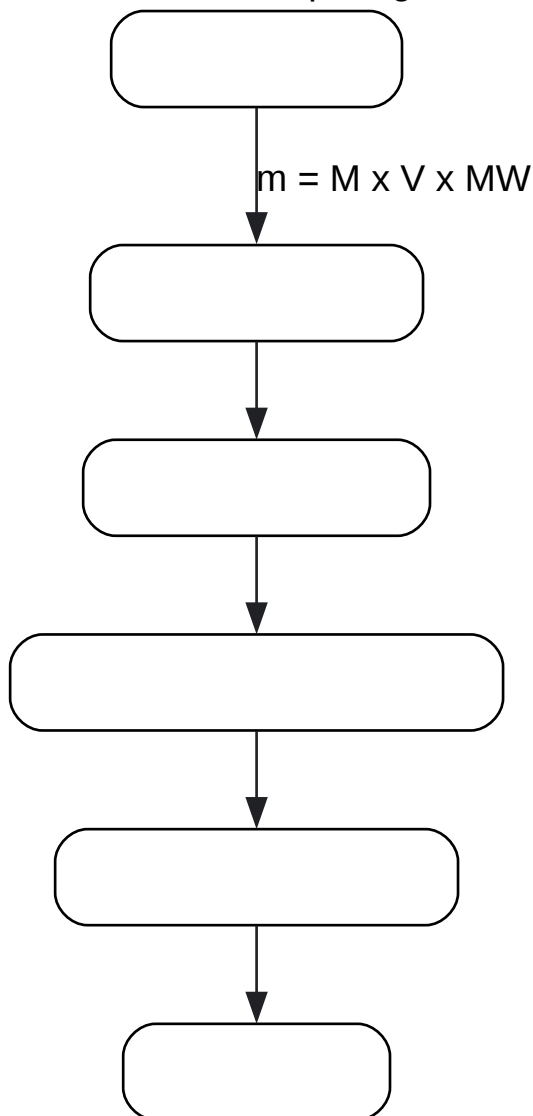
Protocol: Preparation of a 1M Aqueous Stock Solution of Sodium L-Aspartate Monohydrate

- Calculate the required mass: Based on the molecular weight (173.1 g/mol), calculate the mass of sodium L-aspartate monohydrate needed to prepare the desired volume of a 1M solution. For example, for 100 mL of a 1M solution, you would need 17.31 g.

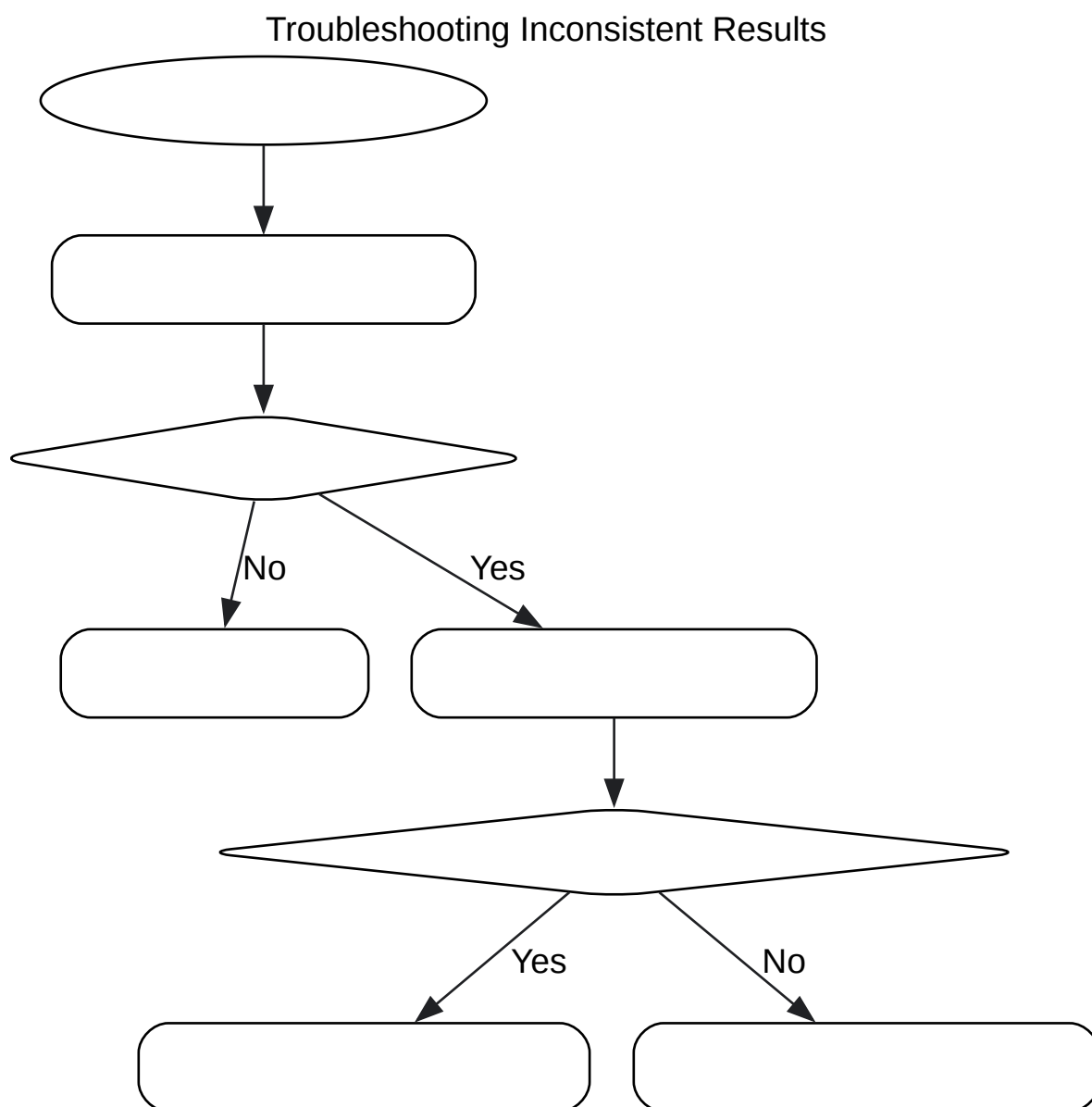
- **Weigh the compound:** Using a calibrated analytical balance, accurately weigh the calculated mass of the powder onto a clean weighing boat.
- **Dissolution:** Transfer the powder to a clean beaker or flask. Add a portion of deionized water (approximately 70-80% of the final volume) and stir with a magnetic stirrer until the solid is completely dissolved.
- **Adjust the volume:** Once dissolved, quantitatively transfer the solution to a volumetric flask of the desired final volume. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure all the compound is transferred.
- **Final Volume:** Add deionized water to the volumetric flask until the meniscus reaches the calibration mark.
- **Mixing and Storage:** Cap the flask and invert it several times to ensure the solution is homogeneous. Store the solution in a tightly sealed container at 2-8°C for short-term use. For long-term storage, consider sterile filtering and storing at -20°C.

Visualizations

Experimental Workflow: Preparing a Stock Solution

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Caption: Workflow for preparing a stock solution of sodium L-aspartate monohydrate.



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Phone: (601) 213-4426

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